

Personal protective equipment for handling 1,3-Dibromohexane

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Compound of Interest

Compound Name: 1,3-Dibromohexane

Cat. No.: B3142702

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Essential Safety and Handling Guide for 1,3-Dibromohexane

Disclaimer: No specific Safety Data Sheet (SDS) for **1,3-Dibromohexane** was located. The following guidance is based on the safety data for structurally similar and homologous compounds, including other dibromoalkanes and halogenated hydrocarbons. It is imperative to handle **1,3-Dibromohexane** with extreme caution and to consult with a qualified safety professional before use. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Quantitative Data Summary

Limited experimental data is available for **1,3-Dibromohexane**. The following table summarizes key physical and chemical properties, primarily based on computational models and data from analogous compounds.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ Br ₂	PubChem[1]
Molecular Weight	243.97 g/mol	PubChem[1]
Appearance	Colorless to light yellow liquid (presumed)	General chemical properties
Boiling Point	Estimated based on similar compounds	N/A
Flash Point	Combustible liquid (presumed based on analogs)	[2][3]
Density	Estimated based on similar compounds	N/A
Solubility	Insoluble in water (presumed)	

Personal Protective Equipment (PPE)

A comprehensive PPE program is critical when handling **1,3-Dibromohexane**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (in a fume hood)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile, Viton®). Inspect gloves for tears or holes before each use. [4]	Flame-retardant lab coat.	Not generally required if work is performed in a properly functioning chemical fume hood.
Large Volume Transfers or Potential for Splashing	Chemical splash goggles and a face shield.	Double-gloving with chemical-resistant gloves.	Chemical-resistant apron over a flame-retardant lab coat.	A NIOSH-approved respirator with organic vapor cartridges may be necessary if there is a risk of inhalation. [2]

Operational Plan for Safe Handling

1. Pre-Handling Procedures:

- Training: Ensure all personnel are trained on the hazards of halogenated hydrocarbons and the specific procedures outlined in this guide.
- Fume Hood: All work with **1,3-Dibromohexane** must be conducted in a properly functioning chemical fume hood.[\[2\]](#)
- Emergency Equipment: Ensure a fire extinguisher (Class B), safety shower, and eyewash station are easily accessible.
- Spill Kit: A spill kit containing absorbent materials (e.g., vermiculite, sand) should be readily available.[\[5\]](#)

2. Handling Procedures:

- Wear the appropriate PPE as outlined in the table above.
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Avoid breathing vapors or mists.[\[2\]](#)[\[5\]](#)
- Use the smallest quantity of the chemical necessary for the experiment.
- Keep containers tightly closed when not in use.[\[2\]](#)
- Ground/bond container and receiving equipment when transferring to prevent static discharge.

3. Post-Handling Procedures:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated waste stream.
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)

Emergency Procedures

1. Spills:

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with a chemical absorbent material (e.g., vermiculite, sand).[\[5\]](#)
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Large Spills:

- Evacuate the area immediately.
- Contact your institution's Environmental Health and Safety (EHS) department.
- Prevent the spill from entering drains.

2. Fire:

- In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[\[2\]](#)[\[5\]](#)
- Do not use a direct water jet.
- Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[5\]](#)

3. Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)

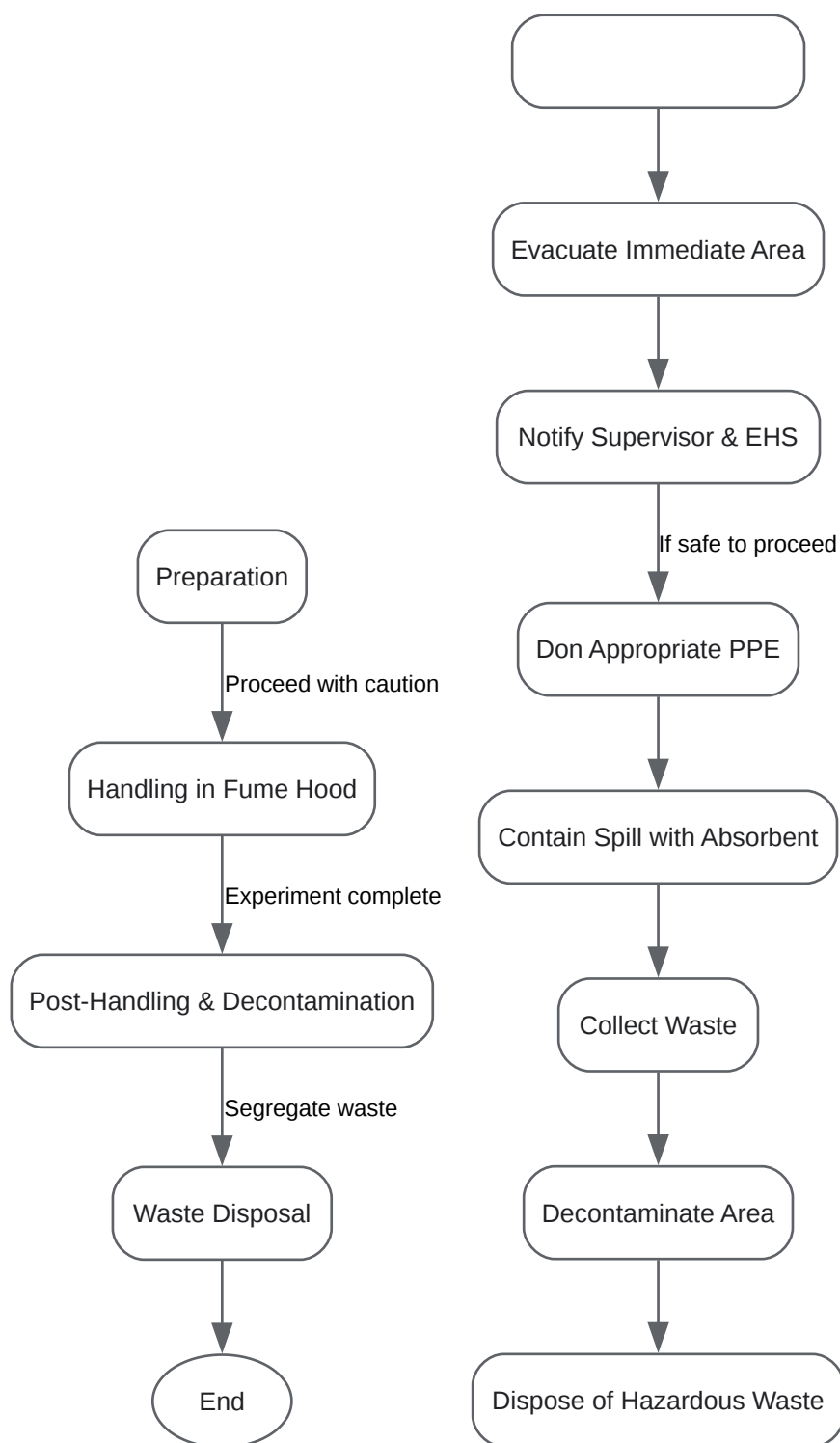
Disposal Plan

All **1,3-Dibromohexane** waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Waste Collection: Collect all **1,3-Dibromohexane** waste in a designated, properly labeled, and sealed container.
- Do Not Mix: Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

- Container Labeling: Clearly label the waste container with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name "**1,3-Dibromohexane**."
- Storage of Waste: Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Disposal Request: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

Visualizations



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References

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